

Fujianmycin B CAS number and chemical properties

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Compound of Interest

Compound Name: *Fujianmycin B*

Cat. No.: *B15594610*

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In-Depth Technical Guide to Fujianmycin B

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Fujianmycin B**, a benz[a]anthraquinone antibiotic. It covers its chemical identity, physicochemical properties, biological activity, and a detailed experimental workflow for its isolation.

Chemical Identity and Properties

Fujianmycin B, also known as Rubiginone A2, is a naturally occurring antibiotic produced by *Streptomyces* species.^[1] Its chemical structure and key properties are summarized below.

Table 1: Chemical Identification of **Fujianmycin B**

Identifier	Value
CAS Number	96695-58-8 ^[2] ^[3] ^[4]
Synonym	Rubiginone A2 ^[2]
Chemical Class	Benz[a]anthraquinone antibiotic ^[1]

Table 2: Physicochemical Properties of **Fujianmycin B**

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₆ O ₅	Adipogen[5]
Molecular Weight	336.3 g/mol	Adipogen[5]
Appearance	Yellow solid	Adipogen[2]
Solubility	Soluble in DMSO or acetone; slightly soluble in methanol	Adipogen[2]

Biological Activity and Mechanism of Action

Fujianmycin B exhibits antibacterial activity.[2] As a member of the anthraquinone class of antibiotics, its mechanism of action is likely multifaceted. Anthraquinones are known to interfere with essential cellular processes in bacteria, which can include:

- **Inhibition of Nucleic Acid and Protein Synthesis:** By intercalating with DNA or inhibiting enzymes involved in replication and transcription, anthraquinones can disrupt the central dogma of molecular biology.
- **Disruption of the Cell Wall:** Some compounds in this class can interfere with the synthesis of peptidoglycan, a critical component of the bacterial cell wall, leading to cell lysis.
- **Inhibition of Biofilm Formation:** They can prevent bacteria from forming protective biofilms, rendering them more susceptible to other antibacterial agents and host immune responses.
- **Blockage of Energy Metabolism:** Interference with the electron transport chain and other metabolic pathways can deplete the cell's energy supply.
- **Inhibition of Endotoxins:** Some anthraquinones can neutralize the toxic effects of bacterial endotoxins.[6]

Further research is required to elucidate the specific molecular targets and signaling pathways affected by **Fujianmycin B**.

Experimental Protocols

Isolation of Fujianmycin B from Streptomyces sp.

The following is a generalized workflow for the isolation of benz[a]anthraquinone antibiotics, such as **Fujianmycin B**, from a Streptomyces fermentation culture. This protocol is based on established methods for isolating similar secondary metabolites.



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*Experimental workflow for the isolation of **Fujianmycin B**.*

Methodology:

- **Fermentation:** A seed culture of the Streptomyces strain is used to inoculate a suitable production medium. The culture is incubated under optimal conditions for antibiotic production, typically for several days with shaking to ensure aeration.
- **Extraction:** The fermentation broth is harvested and separated into the mycelial cake and the supernatant by centrifugation. Both components are then extracted with an organic solvent, such as ethyl acetate, to recover the secondary metabolites. The organic extracts are combined and concentrated under reduced pressure to yield a crude extract.
- **Purification:** The crude extract is subjected to chromatographic techniques to isolate **Fujianmycin B**.
 - **Column Chromatography:** The extract is first fractionated using silica gel column chromatography with a gradient of solvents of increasing polarity. Fractions are collected and monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to identify those containing the target compound.
 - **High-Performance Liquid Chromatography (HPLC):** Fractions enriched with **Fujianmycin B** are further purified by preparative HPLC, typically using a reverse-phase column (e.g.,

C18), to obtain the pure compound. The identity and purity of the isolated **Fujianmycin B** are then confirmed using spectroscopic methods such as mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

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References

- 1. Fujianmycins A and B, new benz[a]anthraquinone antibiotics from a Streptomyces species - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. adipogen.com [adipogen.com]
- 3. The Journal of Antibiotics [jstage.jst.go.jp]
- 4. lookchem.com [lookchem.com]
- 5. AdipoGen Rubiginone A2, Quantity: Each of 1 | Fisher Scientific [fishersci.com]
- 6. Antibacterial activities of anthraquinones: structure–activity relationships and action mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
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